

Application Notes and Protocols for PIK-C98

Stock Solution Preparation

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Compound of Interest

Compound Name: PIK-C98

Cat. No.: B1677875

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This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **PIK-C98**, a PI3K inhibitor. Adherence to these guidelines is crucial for ensuring the stability, and reliable performance of the compound in downstream applications.

Introduction

PIK-C98 is a potent phosphoinositide 3-kinase (PI3K) inhibitor with significant preclinical activity against multiple myeloma.[1] Accurate preparation of stock solutions is the first critical step for in vitro and in vivo studies. This protocol outlines the standardized procedure for dissolving and storing **PIK-C98** to maintain its integrity and biological activity.

Quantitative Data Summary

For ease of reference, the key quantitative parameters for **PIK-C98** are summarized in the table below.

Parameter	Value	Source
Molecular Weight	349.22 g/mol	[1]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Solid Storage (Short Term)	0 - 4°C (days to weeks)	[1]
Solid Storage (Long Term)	-20°C (months to years)	[1]
Stock Solution Storage (Short Term)	0 - 4°C (days to weeks)	[1]
Stock Solution Storage (Long Term)	-20°C (months)	[1]

Experimental Protocol: Preparation of PIK-C98 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **PIK-C98** in DMSO.

Materials:

- **PIK-C98** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Acclimatization:** Before opening, allow the vial of **PIK-C98** solid powder to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation of moisture onto the

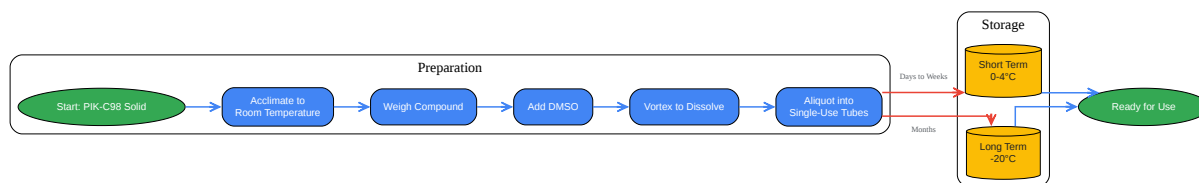
compound.

- Weighing: Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance. Carefully weigh the desired amount of **PIK-C98** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.49 mg of **PIK-C98** (see calculation below).
- Calculation:
 - Formula: $\text{Weight (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example: $10 \text{ mM} \times 1 \text{ mL} \times 349.22 \text{ g/mol} = 3.4922 \text{ mg}$
- Dissolution: Add the appropriate volume of DMSO to the vial containing the **PIK-C98** powder. For the example above, add 1 mL of DMSO.
- Mixing: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary, but observe for any signs of degradation.
- Aliquoting: To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for long-term storage (months).^[1] For short-term storage (days to weeks), aliquots can be kept at 4°C.^[1] Protect the stock solution from light.

Safety Precautions:

- **PIK-C98** is for research use only.^[1]
- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling this compound.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Diagrams



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Caption: Workflow for **PIK-C98** stock solution preparation and storage.

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References

- 1. medkoo.com [medkoo.com]
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